

Experimental Setup for the Synthesis of Dodecylamine Thiocyanate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dodecan-1-amine;thiocyanic acid*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the experimental setup required for the synthesis of dodecylamine thiocyanate. The information is curated for professionals in research, scientific, and drug development fields, ensuring a comprehensive understanding of the synthesis process.

Introduction

Dodecylamine thiocyanate ($C_{13}H_{28}N_2S$) is a long-chain alkylammonium salt that has garnered interest in various scientific fields, notably in the development of perovskite solar cells where it is used as an additive to enhance stability and performance. Its synthesis involves a straightforward acid-base reaction between dodecylamine and a source of thiocyanic acid. This protocol outlines a reproducible method for its preparation in a laboratory setting.

Reagents and Materials

A comprehensive list of reagents and their specifications is provided in Table 1.

Table 1: Reagents and Materials

| Reagent/Material | Chemical Formula | Molecular Weight (g/mol) | Purity | Supplier Example | CAS Number |
|----------------------|---|--------------------------|-------------------|-------------------|------------|
| Dodecylamine | C ₁₂ H ₂₇ N | 185.36 | ≥99% | Sigma-Aldrich | 124-22-1 |
| Ammonium Thiocyanate | NH ₄ SCN | 76.12 | ≥98% | Sigma-Aldrich | 1762-95-4 |
| Hydrochloric Acid | HCl | 36.46 | 37% (w/w) | Fisher Scientific | 7647-01-0 |
| Diethyl Ether | (C ₂ H ₅) ₂ O | 74.12 | Anhydrous, ≥99.7% | Sigma-Aldrich | 60-29-7 |
| Deionized Water | H ₂ O | 18.02 | - | - | 7732-18-5 |

Experimental Protocol

The synthesis of dodecylamine thiocyanate is based on the acid-base reaction between dodecylamine and thiocyanic acid, which is generated in situ from a thiocyanate salt and a strong acid.

Preparation of Thiocyanic Acid Solution (Aqueous)

- In a well-ventilated fume hood, prepare a 1 M aqueous solution of ammonium thiocyanate by dissolving 7.61 g of ammonium thiocyanate in 100 mL of deionized water in a 250 mL beaker.
- Slowly add an equimolar amount of 1 M hydrochloric acid to the ammonium thiocyanate solution while stirring continuously with a magnetic stirrer. This reaction generates a dilute solution of thiocyanic acid.

Synthesis of Dodecylamine Thiocyanate

- Dissolve 18.54 g (0.1 mol) of dodecylamine in 200 mL of diethyl ether in a 500 mL round-bottom flask equipped with a magnetic stir bar.

- Cool the dodecylamine solution to 0-5 °C using an ice bath.
- Slowly add the prepared aqueous thiocyanic acid solution dropwise to the stirred dodecylamine solution over a period of 30 minutes. A white precipitate of dodecylamine thiocyanate will form.
- After the addition is complete, continue stirring the mixture at room temperature for an additional 2 hours to ensure the reaction goes to completion.
- Isolate the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with two 50 mL portions of cold diethyl ether to remove any unreacted dodecylamine.
- Dry the product under vacuum at room temperature for 24 hours to yield dodecylamine thiocyanate as a white solid.

Characterization and Data

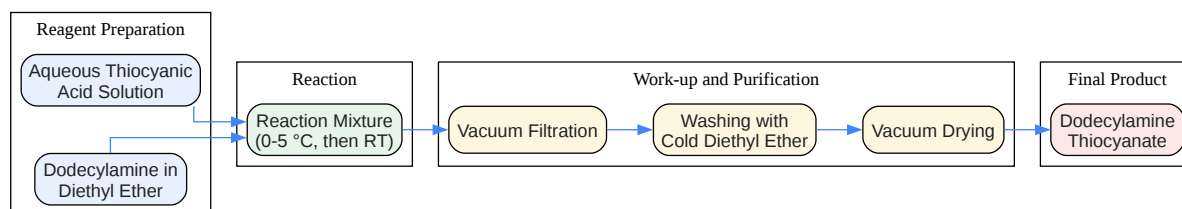
The synthesized dodecylamine thiocyanate can be characterized using various analytical techniques to confirm its identity and purity.

Table 2: Expected Yield and Physical Properties

| Parameter | Value |
|----------------------------|--|
| Theoretical Yield | 24.44 g |
| Typical Experimental Yield | 22-23 g (90-94%) |
| Appearance | White crystalline solid |
| Melting Point | 88-92 °C |
| Molecular Formula | C ₁₃ H ₂₈ N ₂ S |
| Molecular Weight | 244.44 g/mol [1] |
| CAS Number | 22031-31-8[1] |

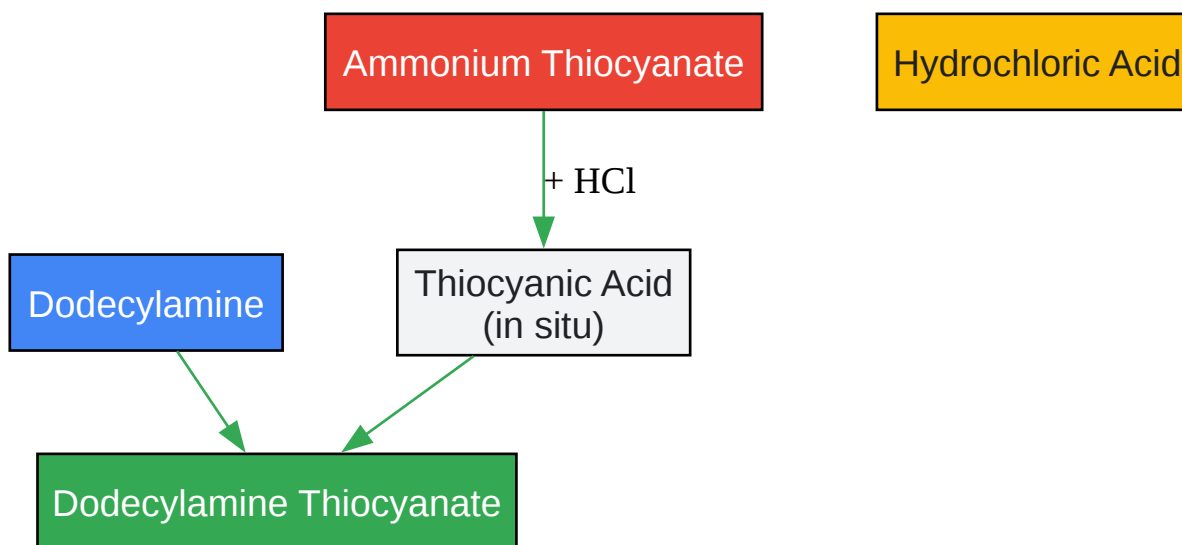
Experimental Workflow and Logical Relationships

The following diagrams illustrate the key workflows and relationships in the synthesis of dodecylamine thiocyanate.



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Caption: Overall workflow for the synthesis of dodecylamine thiocyanate.



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Caption: Logical relationship of reagents in the synthesis.

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References

- 1. researchgate.net [researchgate.net]
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